

The Electronic Landscape of Monolayer Platinum Disulfide (PtS₂): A Technical Guide

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Compound of Interest

Compound Name: *Platinum disulfide*

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An In-depth Exploration of the Synthesis, Characterization, and Electronic Band Structure of a Promising 2D Semiconductor

The emergence of two-dimensional (2D) materials has catalyzed a paradigm shift in materials science and condensed matter physics. Among these, monolayer **platinum disulfide** (PtS₂), a group-10 transition metal dichalcogenide (TMDC), has garnered significant attention for its unique electronic properties, high carrier mobility, and environmental stability.^{[1][2]} This technical guide provides a comprehensive overview of the electronic band structure of monolayer PtS₂, intended for researchers, scientists, and professionals in drug development and related fields who are exploring the potential of novel 2D materials.

Crystal Structure and Synthesis of Monolayer PtS₂

Monolayer PtS₂ crystallizes in a 1T octahedral phase, belonging to the trigonal crystal system with the P-3m1 space group.^{[1][3]} The structure consists of a plane of platinum atoms hexagonally coordinated and sandwiched between two layers of sulfur atoms. This arrangement results in a layered material that can be exfoliated down to a single monolayer.

The synthesis of high-quality, large-area monolayer PtS₂ is crucial for the accurate characterization of its intrinsic electronic properties and for the fabrication of electronic devices. A prevalent and effective method for this is Chemical Vapor Deposition (CVD). A common approach involves the direct sulfurization of a pre-deposited thin film of platinum metal on a suitable substrate, such as SiO₂/Si.^{[3][4]} The process is typically carried out in a furnace at elevated temperatures where sulfur vapor reacts with the platinum film. Key parameters that

influence the quality and uniformity of the resulting PtS₂ monolayer include the reaction temperature, pressure, and the thickness of the initial platinum film.[3]

Alternative methods for obtaining monolayer PtS₂ include the chemical vapor transport (CVT) method to grow bulk crystals, followed by mechanical exfoliation to isolate individual layers.[5]

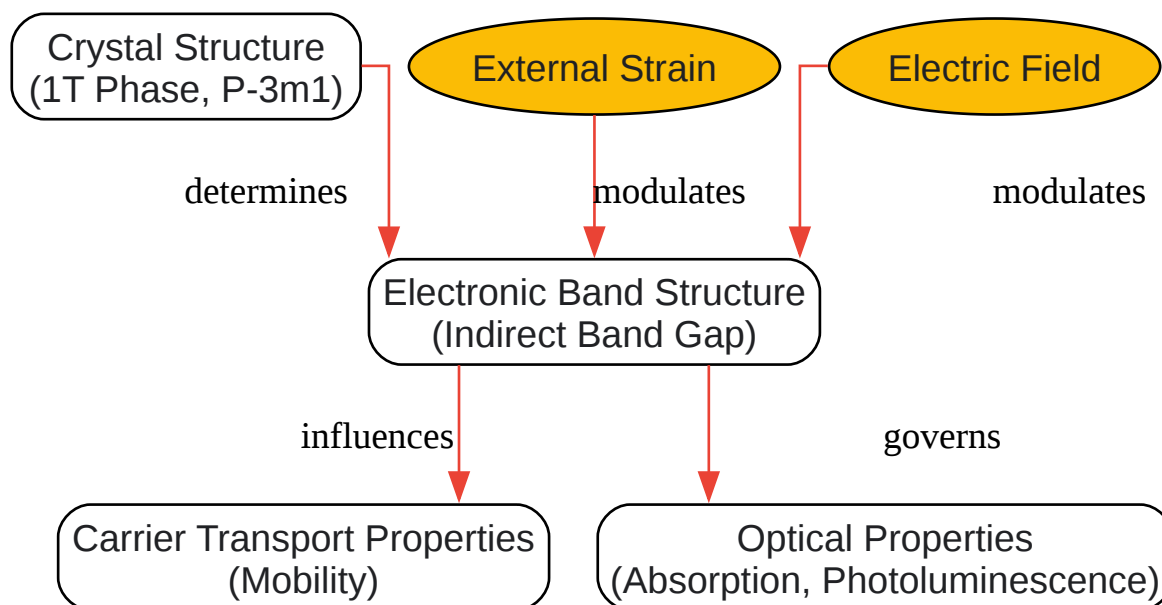
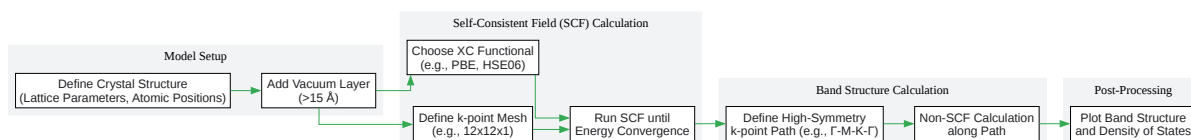
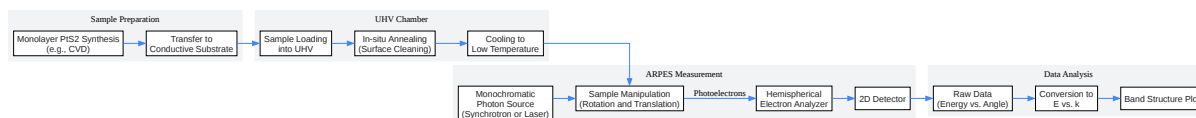
Experimental and Computational Methodologies

The determination of the electronic band structure of monolayer PtS₂ relies on a synergistic approach combining experimental techniques and theoretical calculations.

Experimental Protocol: Angle-Resolved Photoemission Spectroscopy (ARPES)

ARPES is a powerful experimental technique that directly probes the electronic band structure of crystalline solids.[6][7] It measures the kinetic energy and emission angle of photoelectrons ejected from the sample upon irradiation with high-energy photons, allowing for the mapping of the energy-momentum relationship of electrons within the material.

A generalized experimental workflow for performing ARPES on 2D materials like monolayer PtS₂ is as follows:



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